

# In-Depth Technical Guide to Daphnilongeridine: Physicochemical Properties and Cytotoxic Activity

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## Compound of Interest

Compound Name: *Daphnilongeridine*

Cat. No.: *B15588711*

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## Abstract

**Daphnilongeridine** is a naturally occurring Daphniphyllum alkaloid isolated from the branches of *Daphniphyllum macropodum* Miq. This technical guide provides a comprehensive overview of its known physical and chemical properties, drawing from available scientific literature. It also explores its documented cytotoxic activity against various cancer cell lines, offering insights for its potential application in oncological research and drug development. Detailed experimental protocols for its isolation and characterization, as well as a proposed workflow for investigating its biological activity, are presented.

## Physicochemical Properties

**Daphnilongeridine** presents as a powder and exhibits solubility in a range of common organic solvents, including chloroform, dichloromethane, ethyl acetate, dimethyl sulfoxide (DMSO), and acetone. While comprehensive experimental data remains limited in publicly accessible literature, a combination of predicted and reported values provides a foundational understanding of its physicochemical profile.

## Tabulated Physical and Chemical Data

Property	Value	Source
Molecular Formula	C <sub>32</sub> H <sub>51</sub> NO <sub>4</sub>	
Molecular Weight	513.76 g/mol	
Physical Form	Powder	
Boiling Point (Predicted)	581.4 ± 40.0 °C	
Density (Predicted)	1.16 ± 0.1 g/cm <sup>3</sup>	
pKa (Predicted)	12.93 ± 0.70	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	

Note: Predicted values are computationally derived and may differ from experimental results.

## Biological Activity: Cytotoxicity

**Daphnilongeridine** has demonstrated notable cytotoxic effects against a panel of human tumor cell lines. This activity suggests its potential as a lead compound for the development of novel anticancer agents.

## In Vitro Cytotoxicity

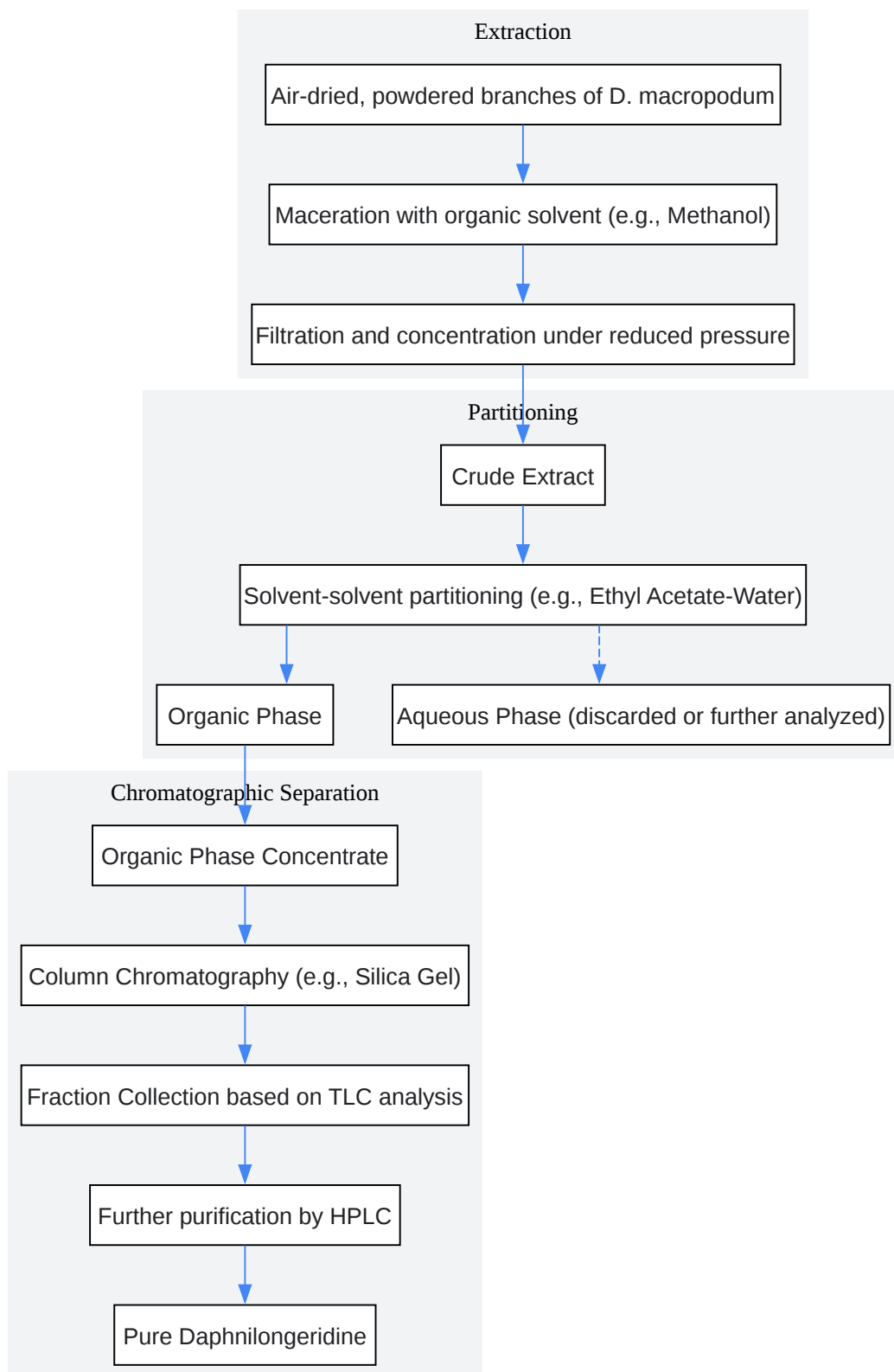
Studies have shown that **Daphnilongeridine** exhibits inhibitory activity against several cancer cell lines. While specific IC<sub>50</sub> values from the primary literature are not readily available in the searched resources, it is reported to show cytotoxicity against several tumor cell lines.

## Experimental Protocols

The following sections outline the general methodologies for the isolation, characterization, and biological evaluation of **Daphnilongeridine**, based on standard practices for natural product chemistry.

## Isolation and Purification of Daphnilongeridine

The isolation of **Daphnilongeridine** from its natural source, *Daphniphyllum macropodum*, typically involves the following steps:



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**Figure 1.** General workflow for the isolation and purification of **Daphnilongeridine**.

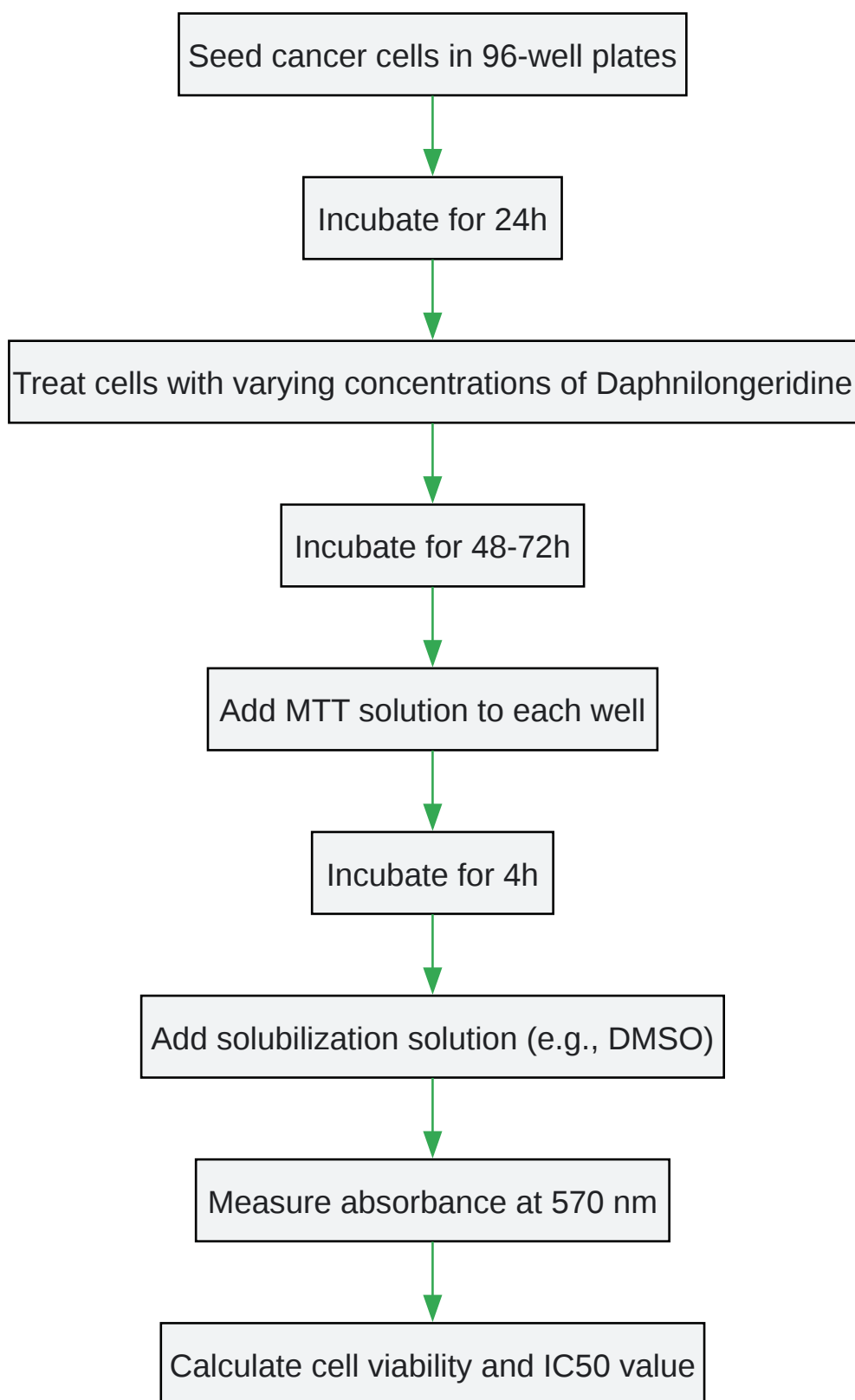
## Structural Elucidation

The chemical structure of **Daphnilongeridine** is determined using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition (High-Resolution MS).
- Infrared (IR) Spectroscopy: To identify characteristic functional groups.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR for determining the carbon-hydrogen framework, and 2D NMR techniques (e.g., COSY, HSQC, HMBC) to establish connectivity.

## Cytotoxicity Assay Protocol (MTT Assay)

The cytotoxic activity of **Daphnilongeridine** can be evaluated using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay:

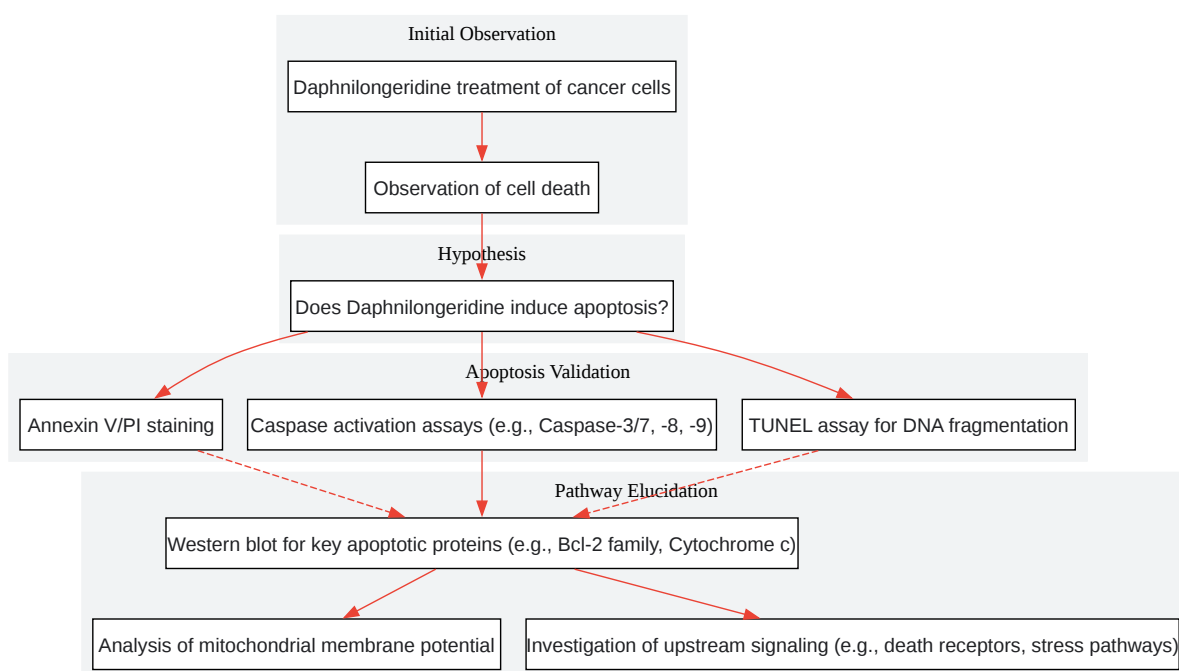


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**Figure 2.** Workflow for a typical MTT-based cytotoxicity assay.

# Potential Mechanism of Action: A Proposed Investigatory Workflow

While the precise signaling pathways affected by **Daphnilongeridine** are not yet fully elucidated, many cytotoxic alkaloids are known to induce apoptosis (programmed cell death). The following diagram outlines a logical workflow to investigate the apoptotic mechanism of **Daphnilongeridine**.



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